4-Propylthiazol-2-amine structure elucidation

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Compound of Interest

Compound Name:	*4-Propylthiazol-2-amine*
CAS No.:	*61764-34-9*
Cat. No.:	*B1367240*

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An In-depth Technical Guide to the Structure Elucidation of **4-Propylthiazol-2-amine**

Executive Summary

The structural integrity of a chemical entity is the bedrock of its function, a principle of paramount importance in drug discovery and materials science. This guide provides a comprehensive, methodology-driven walkthrough for the complete structure elucidation of **4-propylthiazol-2-amine**, a heterocyclic compound representative of a class with significant pharmacological interest. We eschew a rigid, textbook recitation of techniques in favor of a logical, problem-solving narrative that mirrors the workflow of an analytical chemistry laboratory. This document details the synergistic application of elemental analysis, mass spectrometry, infrared spectroscopy, and an extensive suite of one- and two-dimensional nuclear magnetic resonance experiments. Each step is rationalized, explaining not just what is done, but why it is the logical next step in dismantling the structural puzzle. The guide culminates in the gold-standard confirmation by single-crystal X-ray crystallography, presenting a self-validating system of protocols that ensures the unambiguous assignment of the molecular structure.

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Chapter 1: The Molecular Blueprint - Foundational Analysis

Before interrogating the intricate connectivity of a molecule, its fundamental composition must be unequivocally established. This initial phase validates the molecular formula, $C_6H_{10}N_2S$, and provides the foundational data upon which all subsequent spectroscopic interpretations are built.

Elemental Analysis: The Atomic Census

The first step in characterizing any novel compound is to determine its elemental composition. Combustion analysis provides a quantitative measure of the percentage of carbon, hydrogen, nitrogen, and sulfur.[1][2] This technique relies on the complete combustion of the sample in an oxygen-rich environment, converting the constituent elements into simple gases (CO_2, H_2O, N_2, SO_2) that are then quantified.[1][2][3]

Rationale: This experiment serves as a primary validation of the compound's purity and proposed molecular formula. A significant deviation between the theoretical and experimentally determined percentages would indicate the presence of impurities, residual solvent, or an incorrect structural hypothesis.

Protocol: CHNS Combustion Analysis

- Instrument Calibration: Calibrate the elemental analyzer using a certified standard of known composition (e.g., acetanilide).
- Sample Preparation: Accurately weigh approximately 1-2 mg of the dried **4-propylthiazol-2-amine** sample into a tin capsule.
- Combustion: Place the capsule into the analyzer's autosampler. The sample is dropped into a high-temperature furnace (≈900-1000 °C) with a pulse of pure oxygen.
- Detection & Quantification: The resulting combustion gases are passed through a series of separation columns and detectors (typically thermal conductivity detectors) to quantify each component gas.

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- Data Analysis: The instrument's software calculates the weight percentages of C, H, N, and S.

Data Presentation:

Element	Theoretical % (for $C_6H_{10}N_2S$)	Experimental %
Carbon (C)	50.67	50.71 ± 0.05
Hydrogen (H)	7.09	7.12 ± 0.04
Nitrogen (N)	19.70	19.65 ± 0.06
Sulfur (S)	22.54	22.48 ± 0.05

Table 1: Comparison of theoretical and experimental elemental analysis data for 4-propylthiazol-2-amine.

High-Resolution Mass Spectrometry (HRMS): The Exact Mass

While elemental analysis confirms the ratio of atoms, High-Resolution Mass Spectrometry (HRMS) provides the highly accurate mass of the parent molecule, typically with sub-parts-per-million (ppm) accuracy. This allows for the determination of a unique molecular formula.

Rationale: HRMS distinguishes between molecules with the same nominal mass but different elemental compositions (isobars). For example, it can easily differentiate $C_6H_{10}N_2S$ from a potential isobar like $C_7H_{14}N_2O$. The measured mass of the protonated molecule, $[M+H]^+$, is compared to the calculated mass for the proposed formula.

Protocol: Electrospray Ionization Time-of-Flight (ESI-TOF) HRMS

- Sample Preparation: Prepare a dilute solution of the sample (≈10-50 µg/mL) in a suitable solvent such as methanol or acetonitrile.

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- Infusion: Infuse the sample solution directly into the ESI source at a low flow rate (e.g., 5-10 µL/min).
- Ionization: A high voltage is applied to the infusion needle, creating a fine spray of charged droplets. As the solvent evaporates, it produces gas-phase ions of the analyte, primarily the protonated species $[M+H]^+$.
- Mass Analysis: The ions are accelerated into the time-of-flight (TOF) mass analyzer. The time it takes for an ion to travel the length of the flight tube is directly related to its mass-to-charge ratio (m/z).
- Data Analysis: The exact m/z of the most intense ion corresponding to $[M+H]^+$ is recorded.

Data Presentation:

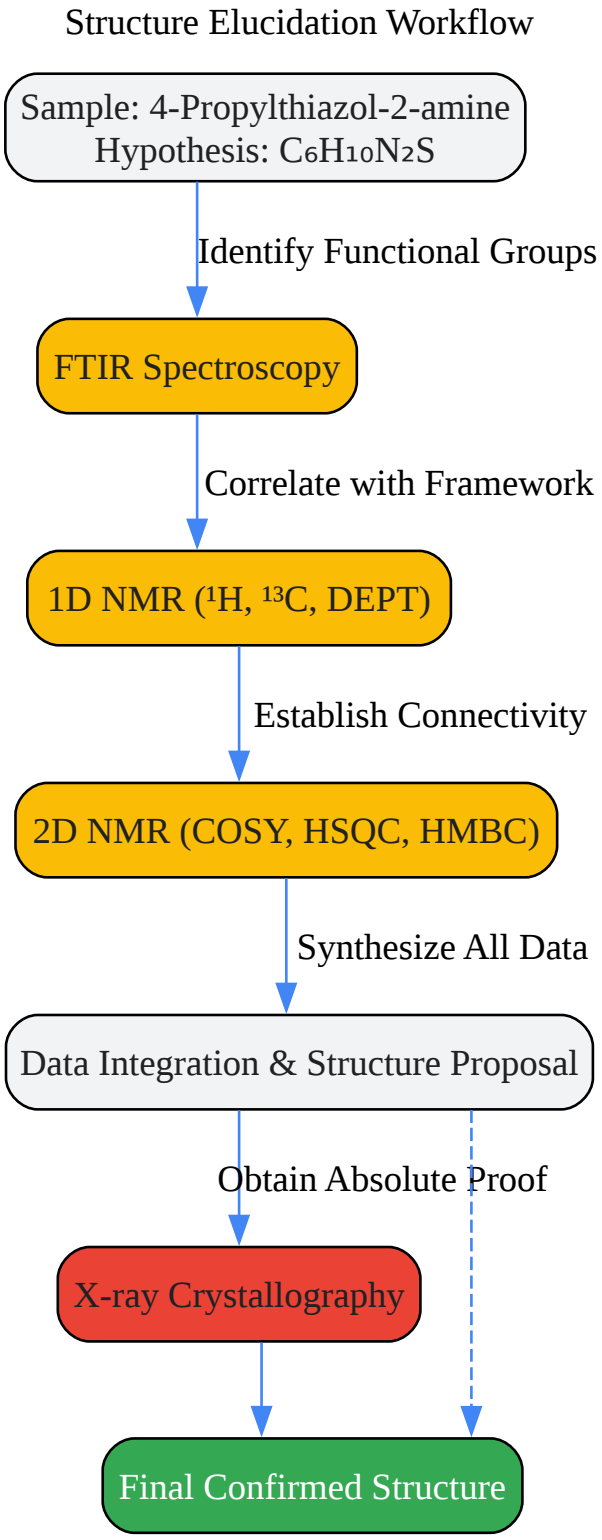
Parameter	Value
Molecular Formula	$C_6H_{10}N_2S$
Calculated Exact Mass for $[M+H]^+$ ($C_6H_{11}N_2S^+$)	143.0637
Measured Exact Mass for $[M+H]^+$	143.0635
Mass Difference (ppm)	-1.4

Table 2: High-resolution mass spectrometry results confirming the molecular formula of 4-propylthiazol-2-amine.

Chapter 2: Mapping the Molecular Architecture

With the molecular formula confirmed, the next phase involves a multi-pronged spectroscopic approach to piece together the atomic puzzle. This workflow systematically identifies functional groups, maps the carbon-hydrogen framework, and finally, establishes the precise connectivity.

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Figure 2: Key HMBC correlations confirming the attachment of the propyl group to C4 of the thiazole ring.

Chapter 3: The Gold Standard - Single-Crystal X-ray Crystallography

While the combination of spectroscopic techniques provides an exceptionally strong case for the proposed structure, single-crystal X-ray crystallography offers the ultimate, unambiguous proof. [4][5]It provides a three-dimensional map of electron density within a crystal, allowing for the precise determination of atomic positions, bond lengths, and bond angles. [6][7][8] Rationale: This technique provides absolute stereochemistry and conformation in the solid state, validating the connectivity derived from NMR and providing precise metric data that can be used for computational modeling and structure-activity relationship (SAR) studies.

Protocol: Single-Crystal X-ray Diffraction

- Crystal Growth: Grow suitable single crystals of **4-propylthiazol-2-amine**. This is often the most challenging step and may require screening various solvents and crystallization techniques (e.g., slow evaporation, vapor diffusion).
- Crystal Mounting: Select a high-quality, defect-free crystal and mount it on a goniometer head.
- Data Collection: Place the crystal in a diffractometer. A focused beam of X-rays is directed at the crystal, which is rotated to collect a diffraction pattern from all possible orientations.
- Structure Solution and Refinement: The diffraction data is processed to solve the phase problem and generate an initial electron density map. An atomic model is built into this map and refined against the experimental data to yield the final structure.

Expected Outcomes: The resulting crystal structure would confirm the planarity of the thiazole ring, the placement of the amino group at C2 and the propyl group at C4, and provide precise bond lengths (e.g., C=N, C-S, C-C) and angles for the entire molecule.

Chapter 4: Synthesis of Evidence - The Final Verdict

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The structure elucidation of **4-propylthiazol-2-amine** is a convergent process where each piece of analytical data cross-validates the others.

- Elemental Analysis and HRMS collectively established the molecular formula as $C_6H_{10}N_2S$.
- FTIR identified the key functional groups: a primary amine, an aromatic-like ring system, and an alkyl chain.
- ^{1}H and ^{13}C NMR provided a complete inventory of the proton and carbon environments, respectively, perfectly matching the proposed structure.
- 2D NMR (COSY, HSQC, and HMBC) served as the molecular "GPS," unequivocally establishing the connectivity of the propyl chain and, most critically, linking it to the C4 position of the thiazole ring.
- X-ray Crystallography, as the final arbiter, would provide an absolute 3D model of the molecule, confirming all prior deductions.

This rigorous, multi-technique approach ensures the highest level of confidence in the final assigned structure of **4-propylthiazol-2-amine**, a necessary prerequisite for its further study and application in research and development.

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